Technical Guide to the Safety of Tridecanoic Acid-d9

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Compound of Interest

Compound Name:	*Tridecanoic acid-d9*
Cat. No.:	*B12414076*

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Disclaimer: This document provides a technical overview of the safety data for **Tridecanoic acid-d9**. As a specific Safety Data Sheet (SDS) for the deuterated form, **Tridecanoic acid-d9**, was not readily available, this guide has been compiled using data from the SDS of the non-deuterated parent compound, Tridecanoic acid. Isotopic labeling with deuterium is not expected to significantly alter the chemical's hazardous properties; however, this information should be used as a guide and not as a direct substitute for a substance-specific SDS.

This guide is intended for researchers, scientists, and professionals in drug development who are trained in handling chemical substances.

Hazard Identification and Classification

Tridecanoic acid is classified as an irritant. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[1][2]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]

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- H335: May cause respiratory irritation.[1][2]

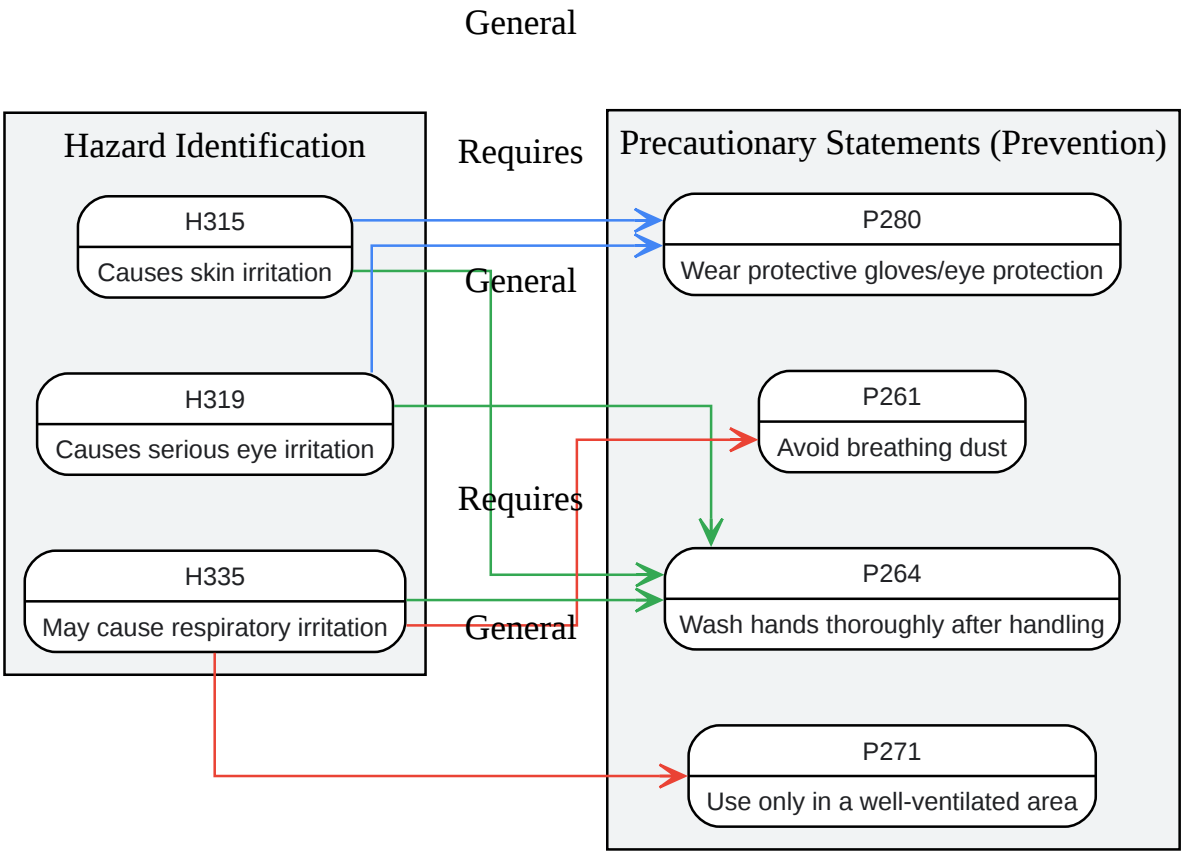
GHS Pictogram:

- GHS07: Exclamation mark

Signal Word:

- Warning

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary measures.



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GHS Hazard and Precautionary Relationship.

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Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Tridecanoic acid.

Property	Value
Molecular Formula	C13H17D9O2 (for Tridecanoic acid-d9)
Molecular Weight	223.40 g/mol (for Tridecanoic acid-d9)
Appearance	White solid
Melting Point	40-46 °C
Boiling Point	236 °C
Flash Point	113 °C
Solubility	Soluble in DMSO.[3] Insoluble in water.

Toxicological Information

Detailed toxicological studies for Tridecanoic acid are not extensively available. The primary health effects are related to its irritant properties.

Exposure Route	Symptoms
Inhalation	May cause irritation of the lungs and respiratory system.[1]
Skin Contact	Causes skin irritation, which may include itching, scaling, and reddening.[1]
Eye Contact	Causes serious eye irritation, characterized by redness, watering, and itching.[1]
Ingestion	May cause irritation of the digestive tract.[4]

No components of this product are listed as carcinogens by IARC, NTP, or OSHA.[1]

Experimental Protocols: Safety and Handling

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Personal Protective Equipment (PPE)

When handling **Tridecanoic acid-d9**, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dusts should be used.

First Aid Measures

The following protocols should be followed in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation develops.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[1]

Spill Response Protocol

In the event of a spill, the following workflow should be implemented to ensure safety and proper cleanup.

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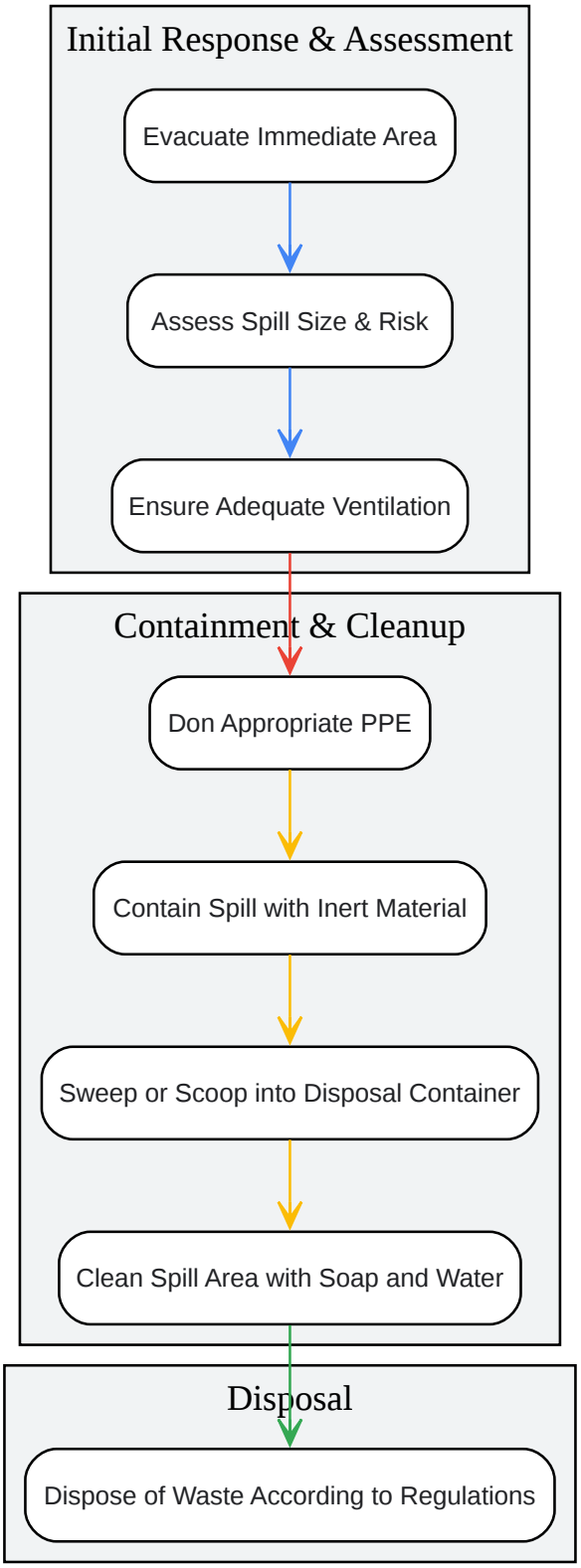

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